

Isopropyl 4-aminobenzoate storage and handling best practices

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Compound of Interest

Compound Name: Isopropyl 4-aminobenzoate

Cat. No.: B097842

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Isopropyl 4-aminobenzoate: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **Isopropyl 4-aminobenzoate**.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **Isopropyl 4-aminobenzoate**?

A1: **Isopropyl 4-aminobenzoate** should be stored in a dry, cool, and well-ventilated area.^{[1][2]} Keep the container tightly closed to prevent exposure to moisture and air.^{[1][2][3]} Some sources indicate that the compound is sensitive to air and light and may discolor upon exposure.^[4] For specific storage temperatures, it is always best to refer to the product label.^[3]

Q2: What personal protective equipment (PPE) is required when handling **Isopropyl 4-aminobenzoate**?

A2: When handling **Isopropyl 4-aminobenzoate**, it is crucial to wear appropriate personal protective equipment. This includes protective gloves, protective clothing, and eye/face protection, such as chemical safety goggles.^{[1][4]} Ensure work is conducted in a well-ventilated area or use respiratory protection if dust is generated.^{[1][3][4]}

Q3: What are the primary hazards associated with **Isopropyl 4-aminobenzoate**?

A3: **Isopropyl 4-aminobenzoate** is classified as a hazardous chemical.[1] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][5] Additionally, it may cause an allergic skin reaction.[3]

Q4: What materials are incompatible with **Isopropyl 4-aminobenzoate**?

A4: **Isopropyl 4-aminobenzoate** is incompatible with strong oxidizing agents, reducing agents, acids, and bases.[4] Contact with these substances should be avoided to prevent hazardous reactions.

Q5: What are the hazardous decomposition products of **Isopropyl 4-aminobenzoate**?

A5: Under normal conditions of use, hazardous decomposition products are not expected.[1] However, in the event of a fire, thermal decomposition can produce hazardous products such as nitrogen oxides, carbon monoxide, and carbon dioxide.[4]

Troubleshooting Guide

Problem: The **Isopropyl 4-aminobenzoate** powder has changed color (e.g., from white/light yellow to beige or pinkish).

- Possible Cause: Exposure to air and/or light.[4] The quality of the product may be compromised.
- Solution:
 - Cease using the material from this container for any critical experiments.
 - If possible, perform a quality control check (e.g., melting point, HPLC) to assess the purity of the material.
 - To prevent this in the future, ensure the container is always tightly sealed immediately after use and consider storing it in a dark place or an amber-colored container.

Problem: Skin irritation or rash occurs after handling the compound.

- Possible Cause: Direct skin contact with **Isopropyl 4-aminobenzoate**.^{[1][2][3][5]} It may also indicate an allergic skin reaction.^[3]
- Solution:
 - Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^[1]
 - Remove any contaminated clothing and wash it before reuse.^{[1][4]}
 - If skin irritation or a rash persists, seek medical advice/attention.^{[1][3]}
 - Review your handling procedures and ensure proper PPE, including suitable gloves, is always worn.^[4]

Problem: The compound is not dissolving as expected in a solvent.

- Possible Cause 1: The compound may have degraded due to improper storage, leading to the formation of less soluble impurities.
- Solution 1: Use a fresh, properly stored container of **Isopropyl 4-aminobenzoate**.
- Possible Cause 2: The incorrect solvent is being used.
- Solution 2: **Isopropyl 4-aminobenzoate** is used as a model drug in studies of percutaneous absorption and as an inhibitor in enzymatic acetylation.^[6] Its synthesis has been described using 2-propanol and ethyl acetate for crystallization.^[6] Consult relevant literature for appropriate solvents for your specific application.

Quantitative Data Summary

Parameter	Recommended Condition	Source
Purity	>98.0% (GC)	^[7]
Melting Point	83.0 to 86.0 °C	^[7]
Appearance	White to light yellow powder or crystals	^[7]

Experimental Protocols

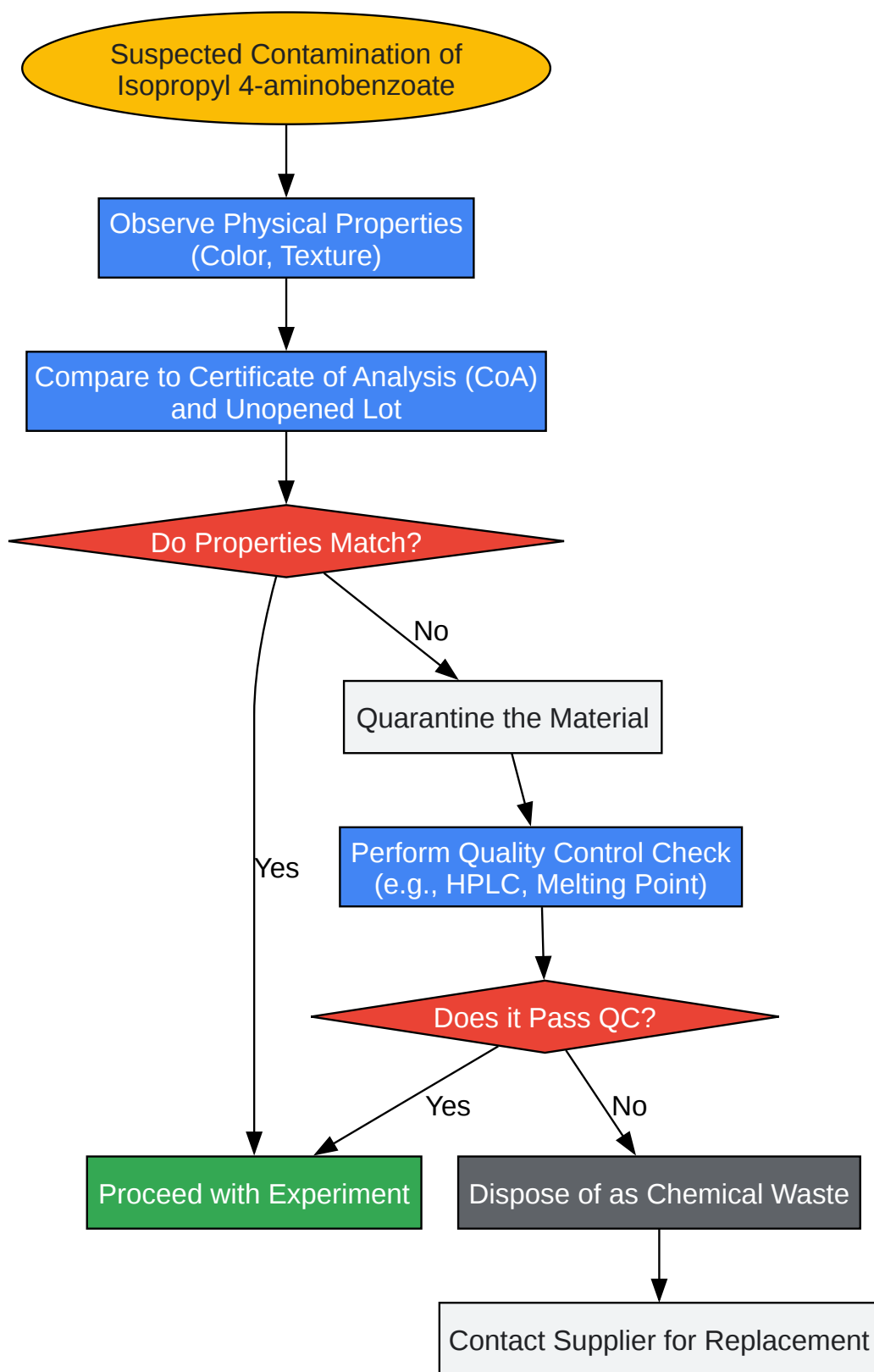
Handling and Personal Protective Equipment (PPE) Protocol

- Engineering Controls: Work in a well-ventilated area. If dust formation is likely, use a fume hood or other local exhaust ventilation.[\[1\]](#)[\[4\]](#)
- Eye and Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[4\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)[\[4\]](#) Inspect gloves before use and use a proper glove removal technique.
- Respiratory Protection: If ventilation is inadequate or dust is generated, follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[\[4\]](#)
- Hygiene Measures: Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#) Do not eat, drink, or smoke in the work area. Remove contaminated clothing and wash it before reuse.[\[4\]](#)

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[\[1\]](#)[\[2\]](#) Avoid dust formation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Use personal protective equipment as required.[\[1\]](#)
- Environmental Precautions: Prevent the product from entering drains or being released into the environment.[\[1\]](#)[\[3\]](#)
- Containment and Cleanup:
 - For dry spills, sweep up or shovel the material into a suitable, closed container for disposal.[\[2\]](#)[\[4\]](#)
 - Avoid generating dust during cleanup.[\[3\]](#)[\[4\]](#)

Visual Workflow



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Caption: Workflow for handling suspected contamination of **Isopropyl 4-aminobenzoate**.

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